

Application Note: 4-(Aminomethyl)-2-ethoxyphenol in Advanced Material Synthesis

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Compound of Interest

Compound Name: 4-(Aminomethyl)-2-ethoxyphenol

CAS No.: 90643-06-4

Cat. No.: B1284583

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Part 1: Executive Summary & Technical Profile

The Molecule: "Ethylvanillylamine"

4-(Aminomethyl)-2-ethoxyphenol (CAS: Analogous to 1196-92-5 Vanillylamine) is the ethoxy-substituted homolog of Vanillylamine. Often derived from Ethyl Vanillin (a potent flavoring agent produced from catechol or bio-sources), this molecule represents a critical building block for "Green Material Science."

While Vanillylamine (methoxy group) is the standard in bio-based benzoxazine research, the ethoxy variant offers distinct advantages:

- **Steric Modulation:** The larger ethyl group increases free volume, potentially lowering the Glass Transition Temperature () slightly to improve impact resistance (toughness) in rigid thermosets.
- **Hydrophobicity:** The ethoxy tail increases lipophilicity compared to the methoxy analog, improving compatibility with non-polar matrices and enhancing moisture resistance in cured resins.

Chemical Structure & Properties

Property	Specification	Notes
IUPAC Name	4-(Aminomethyl)-2-ethoxyphenol	
Common Name	Ethylvanillylamine	Derived from Ethyl Vanillin
Molecular Weight	~167.21 g/mol	vs. 153.18 g/mol for Vanillylamine
Functional Groups	Amine, Phenolic -OH, Ethoxy ether	Trifunctional potential (Amine = 2 reactive sites, Phenol = 1 reactive site for Mannich)
Solubility	Alcohols, DMSO, warm water	Lower water solubility than Vanillylamine
Appearance	Off-white to pale yellow solid	Oxidizes upon air exposure (store under)

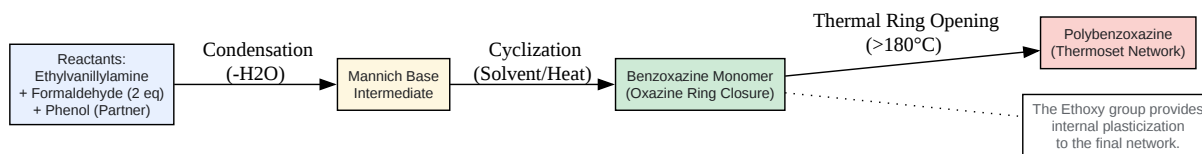
Part 2: Primary Application – Bio-Based Benzoxazine Resins[1]

The most authoritative application for this compound is as a precursor for Polybenzoxazines (PBzs). These are a class of phenolic resins that outperform traditional epoxies and phenolics in flame retardance, modulus, and low water absorption.

The Chemistry: Mannich Condensation

The amine and phenolic groups on **4-(Aminomethyl)-2-ethoxyphenol** allow it to act as the amine source in the synthesis of benzoxazine monomers. However, because it also contains a phenol, it can function as a "self-reactive" monomer or be paired with a different phenol to create asymmetric resins.

Mechanistic Pathway (DOT Visualization)



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Figure 1: Synthesis pathway for Benzoxazine resins using Ethylvanillylamine.

Protocol: Synthesis of Ethylvanillylamine-Based Benzoxazine Monomer

Note: This protocol assumes the use of the "Solventless" method to maximize green chemistry credentials, a standard in modern benzoxazine synthesis.

Materials:

- **4-(Aminomethyl)-2-ethoxyphenol** (Ethylvanillylamine) - 10 mmol
- Paraformaldehyde (96%) - 20 mmol
- Phenol (or a bio-phenol like Guaiacol/Cardanol) - 10 mmol
- Solvent: Toluene (optional for purification)

Step-by-Step Methodology:

- **Reactant Mixing:** In a round-bottom flask equipped with a magnetic stirrer, mix the phenol partner and Ethylvanillylamine. Heat gently to 60°C until a homogeneous melt is obtained.
- **Formaldehyde Addition:** Add paraformaldehyde slowly to the melt. Caution: Exothermic reaction.
- **Step-Wise Heating:**
 - 80°C for 1 hour (Homogenization).

- 100°C for 2 hours (Ring closure).
- 110°C for 1 hour (Completion).
- Work-up: Dissolve the crude product in chloroform or dichloromethane (DCM). Wash 3x with 1N NaOH (to remove unreacted phenols) and 3x with distilled water.
- Drying: Dry the organic layer over anhydrous , filter, and evaporate solvent under reduced pressure.
- Validation:
 - FTIR: Look for the disappearance of OH stretch ($\sim 3400\text{ cm}^{-1}$) and appearance of the oxazine ring stretch ($\sim 930\text{ cm}^{-1}$).
 - H-NMR: Confirm the characteristic oxazine ring protons (and) typically appearing as singlets between 4.5 and 5.5 ppm.

Polymerization (Curing)

- Casting: Pour the monomer melt into a mold (silicone or treated steel).
- Step-Cure Cycle:
 - 160°C (2 h) → 180°C (2 h) → 200°C (2 h) → 220°C (1 h).
- Result: A reddish-brown, high-gloss thermoset with high thermal stability ().

Part 3: Secondary Application – Epoxy Curing & Acceleration

The presence of both a primary amine and a phenolic hydroxyl makes **4-(Aminomethyl)-2-ethoxyphenol** a "hybrid" curing agent for epoxy resins (e.g., DGEBA).

Mechanism

- Primary Amine: Reacts rapidly with epoxide rings (nucleophilic attack) to crosslink.
- Phenolic -OH: Acts as an accelerator for the etherification reaction, lowering the activation energy of the cure.
- Ethoxy Group: Improves compatibility with hydrophobic epoxy backbones compared to simple aminophenols.

Formulation Protocol

Target: High-Performance Adhesive or Coating.

- Stoichiometry: Calculate the Amine Hydrogen Equivalent Weight (AHEW).
 - Ethylvanillylamine MW \approx 167.2.[1]
 - Active Hydrogens = 2 (from
). Note: The phenolic H is sluggish but participates at high temp.
 - AHEW \approx 83.6 g/eq.
- Mixing: Mix Stoichiometric ratio (1:1 active H to Epoxide) with DGEBA resin.
- Processing: Due to the solid nature of the amine, pre-warm the epoxy to 50°C to dissolve the amine, or use a solvent (Acetone) for coating applications.
- Cure: 120°C for 4 hours.

Data Comparison (Predicted):

Curing Agent	Cure Speed	Moisture Absorption	Toughness
DDS (Sulfone)	Slow	Low	Low (Brittle)
EDA (Aliphatic)	Very Fast	High	Moderate

| Ethylvanillylamine | Moderate/Fast | Low | High (due to ethyl tail) |

Part 4: References

- Synthesis of Bio-Based Polybenzoxazine:
 - Source: National Institutes of Health (NIH) / PubMed
 - Context: Discusses the use of vanillin-derived amines (methoxy analogs) in benzoxazine synthesis. The chemistry for the ethoxy analog is identical.
 - URL:[\[Link\]](#) (Search: "Bio-Based Polybenzoxazine Vanillin")
- Ethyl Vanillin Chemistry & Properties:
 - Source: PubChem (NIH)
 - Context: Physical properties of the parent molecule (Ethyl Vanillin) and its amine derivatives.
 - URL:[\[Link\]](#)
- Phenolic Amine Curing Agents:
 - Source: Polymer Journal / ScienceDirect
 - Context: Mechanisms of phenolic accelerators in epoxy curing.
 - URL:[\[Link\]](#) (General reference for "Phenolic amine epoxy curing mechanism")
- Benzoxazine Monomer Synthesis Protocols:
 - Source: ResearchGate (Standard Protocols)
 - Context: Solventless synthesis methods for benzoxazines.[\[2\]](#)
 - URL:[\[Link\]](#) (Search: "Solventless synthesis of benzoxazine monomers")

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Sources

- 1. 4-[2-(Methylamino)ethoxy]phenol | C₉H₁₃NO₂ | CID 20771825 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
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